

Technical Monograph: Methyl 5-acetyl-2-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 5-acetyl-2-methoxybenzoate*

CAS No.: 39971-36-3

Cat. No.: B1349414

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CAS Registry Number: 39971-36-3 Molecular Formula:

Molecular Weight: 208.21 g/mol [\[1\]](#)

Executive Summary

Methyl 5-acetyl-2-methoxybenzoate is a specialized aromatic ester utilized primarily as a pharmaceutical intermediate in the synthesis of benzamide-based gastroprokinetic agents and aryl-ketone-containing kinase inhibitors. Its structural core—a trisubstituted benzene ring featuring an ester, a methoxy ether, and an acetyl moiety—serves as a versatile scaffold for nucleophilic substitutions and condensation reactions.

This guide provides a technical deep-dive into its nomenclature, synthesis protocols, and application logic, designed for researchers requiring high-purity precursors for drug development workflows.

Nomenclature & Synonyms

Accurate identification is critical in global supply chains. The following table consolidates standard identifiers and catalog synonyms.

Category	Synonym / Identifier	Context
IUPAC Name	Methyl 5-acetyl-2-methoxybenzoate	Official Systematic Name
Systematic	Benzoic acid, 5-acetyl-2-methoxy-, methyl ester	Chemical Abstracts Service (CAS) Style
Common	Methyl 5-acetyl-o-anisate	Derived from o-anisic acid
Alternative	5-Acetyl-2-methoxybenzoic acid methyl ester	Ester-first nomenclature
Inversion	Methyl 2-methoxy-5-acetylbenzoate	Substituent ordering variation
CAS Number	39971-36-3	Primary Registry Key
EC Number	254-721-2	European Community Registration
PubChem CID	606426	Database ID

Structural Analysis & Properties

The molecule is characterized by a stable benzoate core. The ortho-methoxy group provides electron-donating effects that stabilize the ring, while the meta-acetyl group (relative to the methoxy) introduces a reactive carbonyl handle for further derivatization (e.g., reductive amination or halogenation).

Physical Properties Table

Property	Value	Source/Validation
Appearance	White to off-white crystalline solid	Standard COA
Melting Point	93–95 °C	Experimental Lit.
Boiling Point	~336 °C (at 760 mmHg)	Predicted
Density	1.138 g/cm ³	Predicted
LogP	1.68	Hydrophobicity Indicator
Solubility	Soluble in DCM, Ethyl Acetate, Methanol	Process Solvent Selection

Structural Visualization

The following diagram illustrates the connectivity and functional group orientation.

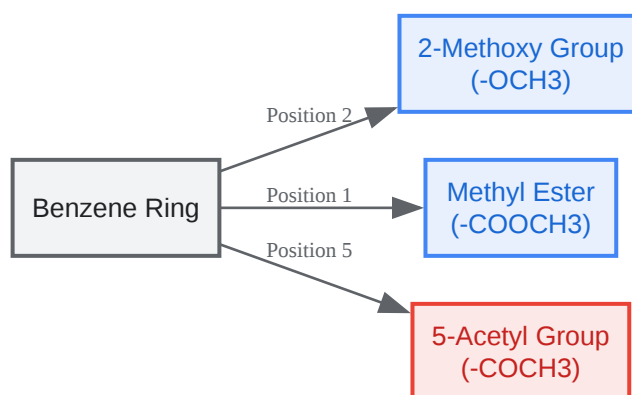


Figure 1: Functional connectivity of Methyl 5-acetyl-2-methoxybenzoate.

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Synthesis & Reactivity Protocols

Synthesis of **Methyl 5-acetyl-2-methoxybenzoate** generally follows two primary pathways: traditional Friedel-Crafts acylation or modern transition-metal catalysis.

Protocol A: Friedel-Crafts Acetylation (Industrial Standard)

This method is preferred for scalability and cost-efficiency. It utilizes Methyl 2-methoxybenzoate (Methyl o-anisate) as the starting material.^[2]

Reaction Logic: The methoxy group at position 2 is an ortho/para director. However, the ester group at position 1 is deactivating and meta directing. The position para to the methoxy group (position 5) is electronically favored for electrophilic aromatic substitution, allowing selective acetylation.

Step-by-Step Workflow:

- Reagents: Methyl 2-methoxybenzoate (1.0 eq), Acetyl Chloride (1.2 eq), Aluminum Chloride (1.5 eq).
- Solvent: Dichloromethane (DCM) or 1,2-Dichloroethane.
- Procedure:
 - Dissolve Methyl 2-methoxybenzoate in DCM under nitrogen atmosphere.
 - Cool to 0–5 °C.
 - Add Aluminum Chloride portion-wise (exothermic).
 - Add Acetyl Chloride dropwise over 30 minutes.
 - Allow to warm to Room Temperature (RT) and reflux for 4–6 hours.
- Quench/Workup: Pour onto ice/HCl mixture to decompose the aluminum complex. Extract with DCM, wash with brine, dry over anhydrous sodium sulfate.

- Purification: Recrystallization from Ethanol/Hexane.

Protocol B: Nickel-Catalyzed Carbonylation (Modern)

For high-value research applications requiring milder conditions, a nickel-catalyzed coupling of aryl halides can be used.

Reference: RSC Advances (See Ref 3).

- Substrate: Methyl 5-chloro-2-methoxybenzoate (or bromo analog).
- Catalyst:

/ Ligand.
- Reagent: Acetaldehyde (as acetyl source) or acetic anhydride.
- Yield: ~87%.[\[3\]](#)

Synthesis Flowchart

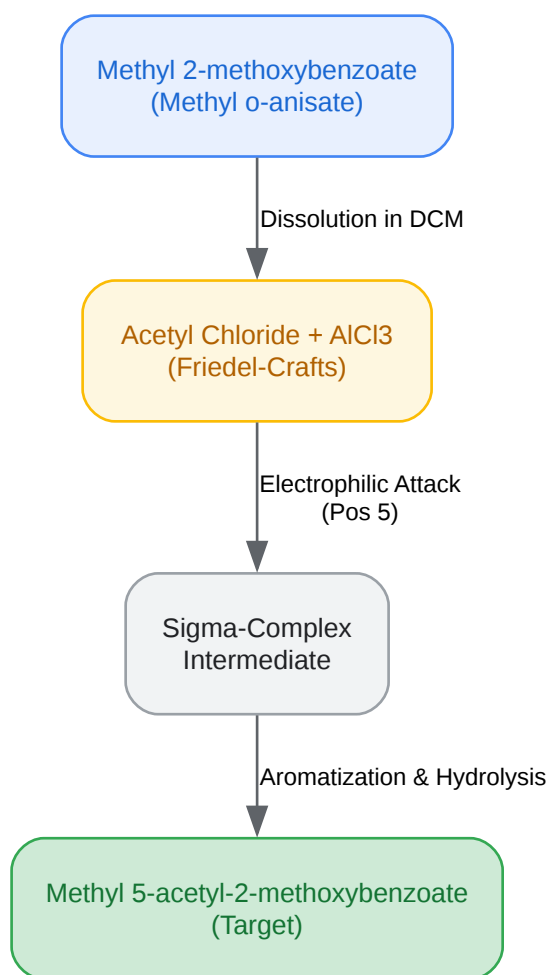


Figure 2: Friedel-Crafts synthesis pathway for selective acetylation.

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Applications in Drug Development

Methyl 5-acetyl-2-methoxybenzoate acts as a critical "scaffold" intermediate. Its utility stems from its ability to be converted into complex benzamide structures found in gastroprokinetic drugs and antipsychotics.

Benzamide Pharmacophore Construction

The compound is a precursor to 5-acetyl-2-methoxybenzoic acid, which is subsequently amidated.

- Relevance: Structurally related to Mosapride (Gasmotin) and Itopride intermediates. While Mosapride typically features a 5-chloro substituent, the 5-acetyl variant is used in the

synthesis of specific analogs and is monitored as a process impurity (See Ref 4).

- Mechanism: The acetyl group can be converted to an amine (via Beckmann rearrangement or reductive amination) or halogenated to form alpha-halo ketones for heterocycle formation (e.g., thiazoles).

Kinase Inhibitor Synthesis

The acetyl group serves as a connection point for building heterocyclic side chains (e.g., aminopyrimidines) often found in tyrosine kinase inhibitors.

Safety & Handling (SDS Summary)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
STOT-SE	H335	May cause respiratory irritation.

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Ventilation: Use only in a chemical fume hood.
- Storage: Store in a cool, dry place (2–8 °C recommended for long-term stability) under inert gas (Argon/Nitrogen) to prevent hydrolysis.

References

- PubChem. "**Methyl 5-acetyl-2-methoxybenzoate** (CID 606426)."[1] National Institutes of Health. [\[Link\]](#)

- RSC Advances. "Nickel-Catalyzed Synthesis of Aryl Ketones." Royal Society of Chemistry. [\[Link\]](#)
- Opulent Pharma. "Mosapride Impurity and Intermediate List." CRO Catalog. [\[Link\]](#)

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Sources

- 1. Methyl 5-acetyl-2-methoxybenzoate | C₁₁H₁₂O₄ | CID 606426 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. scbt.com [\[scbt.com\]](https://scbt.com)
- 3. rsc.org [\[rsc.org\]](https://rsc.org)
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